

Application Notes and Protocols: AC-264613

Solubility and Stability in DMSO

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Compound of Interest

Compound Name: AC-264613

Cat. No.: B1665383

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Introduction

AC-264613 is a potent and selective non-peptidic agonist of the Protease-Activated Receptor 2 (PAR2), a G-protein coupled receptor involved in various physiological and pathophysiological processes, including inflammation, nociception, and cellular proliferation.[1][2] As with any compound intended for *in vitro* and *in vivo* studies, understanding its solubility and stability in common laboratory solvents is crucial for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a widely used aprotic solvent capable of dissolving a broad range of polar and nonpolar compounds, making it an essential vehicle for compound storage and delivery in biological assays.[3][4]

These application notes provide a comprehensive overview of the solubility and stability of **AC-264613** in DMSO, along with detailed protocols for their determination.

Chemical Information

Property	Value	Reference
Chemical Name	(3R,4S)-rel-2-Oxo-4-phenyl-3-pyrrolidinecarboxylic acid, 2-[1-(3-bromophenyl)ethylidene]hydrazide	[5] [6]
Molecular Formula	C ₁₉ H ₁₈ BrN ₃ O ₂	[1] [7]
Molecular Weight	400.27 g/mol	[1] [2] [7]
CAS Number	1051487-82-1	[1] [5]

Solubility of AC-264613 in DMSO

AC-264613 exhibits good solubility in DMSO, a critical characteristic for the preparation of stock solutions for biological screening and other research applications.

Quantitative Solubility Data

Parameter	Value	Source
Solubility in DMSO	40 mg/mL	[5]
Solubility in DMSO	Soluble to 100 mM	[1]

Experimental Protocol: Determination of AC-264613 Solubility in DMSO (Kinetic Method)

This protocol outlines a general kinetic solubility assessment method adapted for AC-264613.

Objective: To determine the kinetic solubility of AC-264613 in an aqueous buffer following initial dissolution in DMSO.

Materials:

- AC-264613

- Anhydrous DMSO ($\geq 99.9\%$)
- Phosphate-buffered saline (PBS), pH 7.4
- 96-well microplate (polypropylene)
- Microplate shaker
- Spectrophotometer or HPLC-UV system

Procedure:

- Preparation of Stock Solution:
 - Accurately weigh a sample of **AC-264613**.
 - Dissolve the compound in anhydrous DMSO to prepare a high-concentration stock solution (e.g., 10 mM or 20 mM). Ensure complete dissolution by vortexing.
- Serial Dilution in DMSO:
 - Perform serial dilutions of the **AC-264613** stock solution in DMSO using a 96-well plate to create a range of concentrations.
- Addition to Aqueous Buffer:
 - Transfer a small, precise volume (e.g., 2 μL) of each DMSO dilution to a corresponding well of a 96-well plate containing a larger volume (e.g., 198 μL) of PBS (pH 7.4). This results in a final DMSO concentration of 1%.
- Incubation and Precipitation:
 - Seal the plate and incubate at room temperature for a defined period (e.g., 2 hours) with gentle shaking. This allows for the precipitation of the compound that is insoluble at that concentration.
- Analysis:

- Analyze the concentration of the soluble compound in the supernatant. This can be achieved by:
 - UV/Vis Spectrophotometry: Centrifuge the plate to pellet any precipitate. Transfer the supernatant to a new UV-transparent plate and measure the absorbance at the λ_{max} of **AC-264613**.
 - HPLC-UV: Filter the samples to remove precipitate and inject the filtrate into an HPLC system. Determine the concentration by comparing the peak area to a standard curve.
- Data Interpretation:
 - The highest concentration at which no precipitation is observed is considered the kinetic solubility.

Stability of AC-264613 in DMSO

Proper storage of **AC-264613** stock solutions in DMSO is critical to maintain compound integrity and ensure the reliability of experimental data.

Storage Recommendations

Condition	Recommendation	Source
Storage Temperature	Store at -20°C	[1] [2]
Long-term Stability	\geq 2 years at -20°C	[6]

While **AC-264613** is reported to be stable in DMSO at -20°C, repeated freeze-thaw cycles should be minimized by preparing and storing the compound in single-use aliquots.

Experimental Protocol: Assessment of AC-264613 Stability in DMSO

This protocol describes a method to evaluate the stability of **AC-264613** in DMSO over time under various storage conditions.

Objective: To assess the chemical stability of **AC-264613** in DMSO by monitoring its concentration and the appearance of degradation products over time.

Materials:

- **AC-264613**
- Anhydrous DMSO ($\geq 99.9\%$)
- HPLC-grade acetonitrile and water
- Formic acid (or other suitable mobile phase modifier)
- HPLC or UPLC system with UV and Mass Spectrometry (MS) detectors
- Incubators/freezers set to desired storage temperatures (e.g., -80°C, -20°C, 4°C, room temperature)

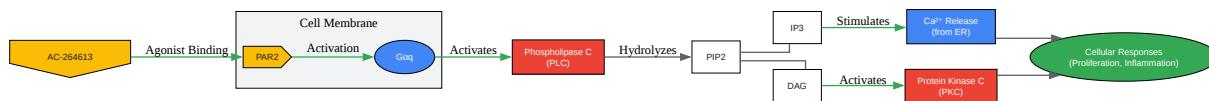
Procedure:

- Preparation of Stock Solution:
 - Prepare a stock solution of **AC-264613** in anhydrous DMSO at a known concentration (e.g., 10 mM).
- Aliquoting and Storage:
 - Aliquot the stock solution into multiple vials (e.g., amber glass HPLC vials) to avoid repeated freeze-thaw cycles of the same sample.
 - Store the aliquots at different temperatures to assess thermal stability.
- Time-Point Analysis:
 - At designated time points (e.g., T=0, 1 week, 1 month, 3 months, 6 months), retrieve one aliquot from each storage condition.
- Sample Preparation for Analysis:

- Dilute the DMSO stock solution with an appropriate solvent (e.g., acetonitrile/water mixture) to a concentration suitable for HPLC analysis.
- HPLC-UV/MS Analysis:
 - Inject the prepared sample into the HPLC-UV/MS system.
 - Monitor the peak area of the parent **AC-264613** compound at its λ_{max} .
 - Use the MS detector to identify the parent compound and any potential degradation products by their mass-to-charge ratio (m/z).
- Data Analysis:
 - Calculate the percentage of **AC-264613** remaining at each time point relative to the T=0 sample.
 - A compound is often considered stable if the remaining percentage is above 90-95%.
 - Analyze the mass spectrometry data for the appearance of new peaks that could correspond to degradation products.

Visualizations

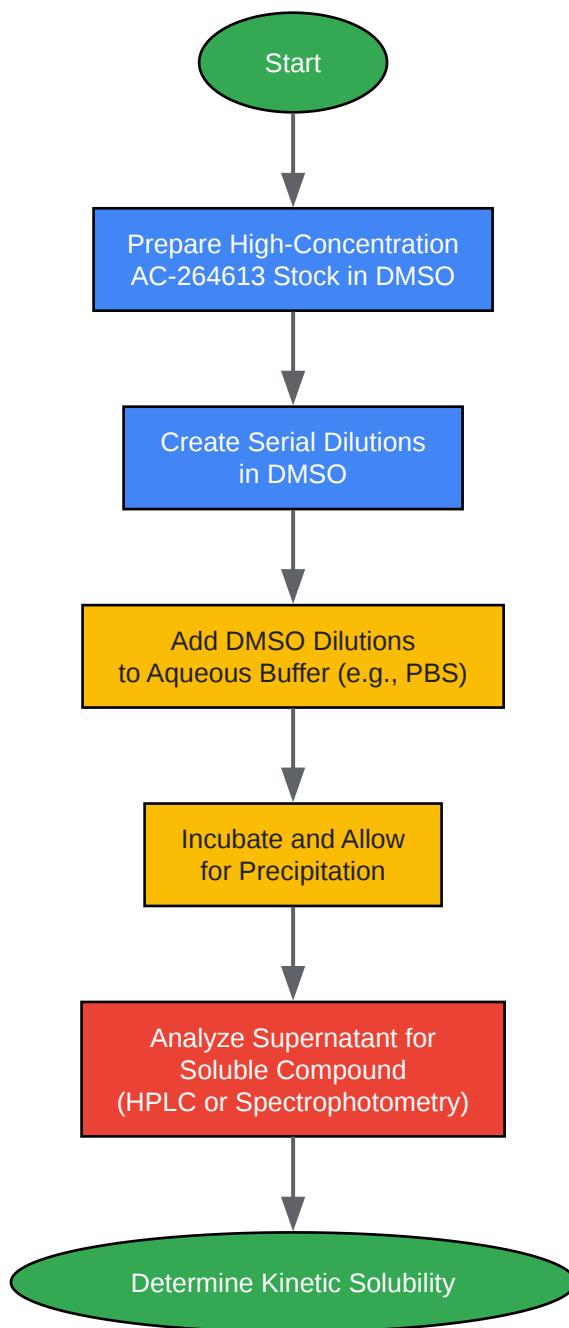
Signaling Pathway of AC-264613 (PAR2 Agonist)



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Caption: **AC-264613** activates the PAR2 signaling cascade.

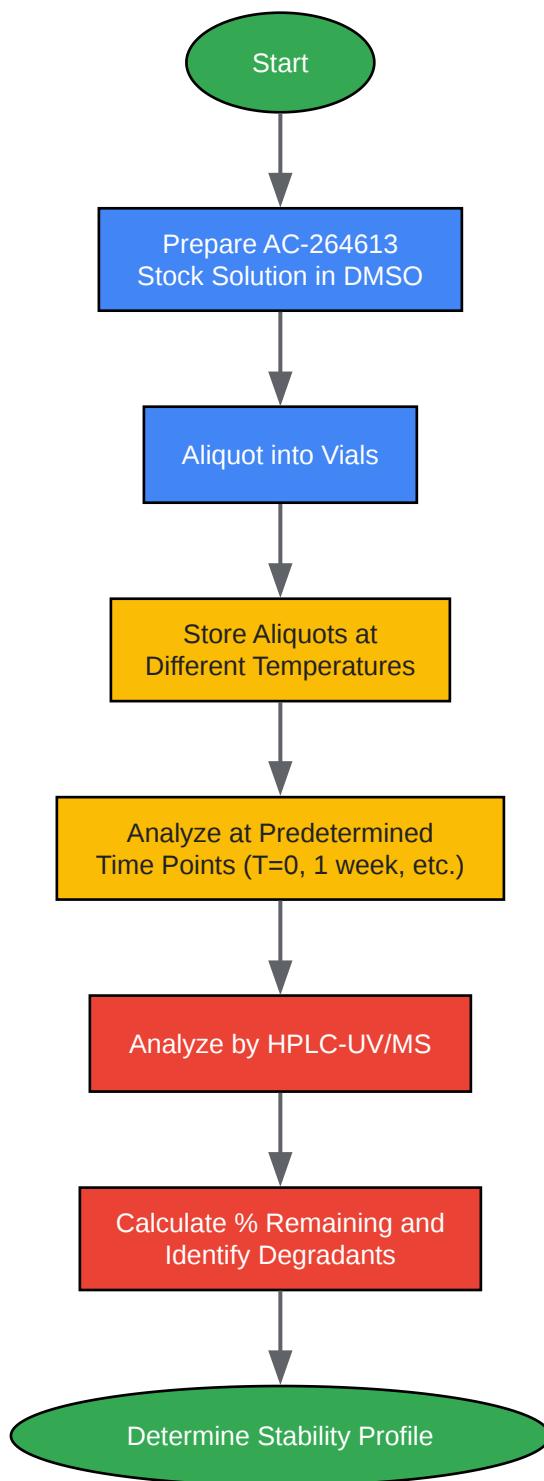
Experimental Workflow for Solubility Assessment



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Caption: Workflow for kinetic solubility determination.

Experimental Workflow for Stability Assessment



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Caption: Workflow for assessing compound stability in DMSO.

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